

# Chemical structure and IUPAC name of 4-Chloro-3',4'-dimethoxybenzophenone.

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## Compound of Interest

Compound Name: 4-Chloro-3',4'-  
dimethoxybenzophenone

Cat. No.: B039191

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## An In-depth Technical Guide to 4-Chloro-3',4'-dimethoxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-Chloro-3',4'-dimethoxybenzophenone**, a compound of interest in various chemical and pharmaceutical research fields.

## Chemical Structure and IUPAC Name

**4-Chloro-3',4'-dimethoxybenzophenone** is an aromatic ketone. The structure consists of a benzophenone core, which is a diphenyl ketone. One of the phenyl rings is substituted with a chlorine atom at the para-position (position 4). The other phenyl ring is substituted with two methoxy groups at the 3' and 4' positions.

The systematically generated IUPAC name for this compound is (4-Chlorophenyl)(3,4-dimethoxyphenyl)methanone.<sup>[1][2][3][4]</sup>

Synonyms:

- **4-Chloro-3',4'-dimethoxybenzophenone**

- Methanone, (4-chlorophenyl)(3,4-dimethoxyphenyl)-[3]

## Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **4-Chloro-3',4'-dimethoxybenzophenone** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	116412-83-0	[1]
Molecular Formula	C <sub>15</sub> H <sub>13</sub> ClO <sub>3</sub>	[1][2]
Molecular Weight	276.71 g/mol	[2]
Melting Point	111-112 °C	[2]
Boiling Point	414.5 ± 45.0 °C (Predicted)	[2]
Density	1.216 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
Water Solubility	1.4 mg/L at 20 °C	

Note: Some physical properties are predicted values based on computational models.

While specific NMR and IR spectral data were not readily available in the public domain, analytical techniques such as UPLC and Mass Spectrometry are referenced for the characterization of this compound.[1]

## Experimental Protocol: Synthesis

The primary method for the synthesis of **4-Chloro-3',4'-dimethoxybenzophenone** is the Friedel-Crafts acylation of veratrole (1,2-dimethoxybenzene) with 4-chlorobenzoyl chloride.[5] This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid.

## Materials and Reagents

- Veratrole (1,2-dimethoxybenzene)
- 4-Chlorobenzoyl chloride

- Lewis Acid Catalyst (e.g.,  $\text{TiO}_2\text{-SnO}_x$  solid solution,  $\text{AlCl}_3$ )[5]
- Anhydrous Solvent (e.g., dichloromethane, 1,2-dichloroethane)
- Sodium bicarbonate solution (saturated)
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Eluent (e.g., ethyl acetate/hexane mixture)

## Reaction Procedure

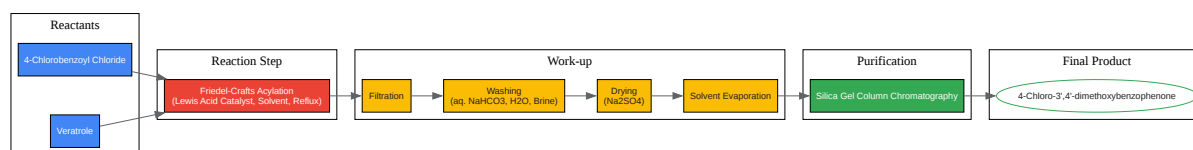
- **Catalyst Suspension:** In a clean, dry, round-bottom flask equipped with a magnetic stirrer and a reflux condenser, the Lewis acid catalyst is suspended in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reactants:** Veratrole is added to the stirred suspension. Subsequently, 4-chlorobenzoyl chloride is added dropwise to the reaction mixture.
- **Reaction Conditions:** The reaction mixture is heated to reflux and maintained at this temperature for a specified period. The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC). A study utilizing a  $0.1\text{TiO}_2\text{-SnO}_x$  catalyst reported a veratrole conversion of 74% and a selectivity for **4-chloro-3',4'-dimethoxybenzophenone** of 97%.[5]
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The catalyst is removed by filtration. The filtrate is then washed sequentially with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by water and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product. The crude product is then purified by silica gel column chromatography using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure **4-Chloro-3',4'-dimethoxybenzophenone**.

## Visualizations

### Chemical Structure

Caption: Chemical structure of (4-Chlorophenyl)(3,4-dimethoxyphenyl)methanone.

### Synthesis Workflow



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Caption: Workflow for the synthesis of **4-Chloro-3',4'-dimethoxybenzophenone**.

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## References

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